

5-Bromoisophthalonitrile: A Technical Guide to its Solubility and Appearance

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Compound of Interest

Compound Name: *5-Bromoisophthalonitrile*

Cat. No.: *B065692*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and solubility properties of **5-Bromoisophthalonitrile** (CAS No. 160892-07-9). Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on its described appearance, qualitative solubility characteristics, and detailed experimental protocols to enable researchers to determine these properties with precision in a laboratory setting.

Core Properties of 5-Bromoisophthalonitrile

5-Bromoisophthalonitrile, with the molecular formula $C_8H_3BrN_2$, is an aromatic compound featuring two nitrile functional groups and a bromine substituent on a benzene ring. These structural features significantly influence its physical and chemical properties.

Physical Appearance

5-Bromoisophthalonitrile is consistently described as a solid at room temperature. Its coloration is reported to range from pale-yellow to yellow-brown.

Property	Description
Physical State	Solid at room temperature
Appearance	Pale-yellow to yellow-brown solid

Solubility Profile

Precise quantitative solubility data for **5-Bromoisophthalonitrile** in various solvents is not readily available in published literature. However, based on its chemical structure, a qualitative solubility profile can be inferred. The presence of the polar nitrile groups suggests a degree of solubility in polar organic solvents, while the brominated benzene ring imparts nonpolar characteristics, suggesting potential solubility in less polar organic solvents as well. General observations indicate that it possesses moderate solubility in polar organic solvents.^[1] The solubility of the related compound, isophthalonitrile, is noted to be higher in non-polar solvents and is dependent on temperature.

To obtain precise quantitative data, the following experimental protocol is recommended.

Experimental Protocols

Protocol for Determination of Quantitative Solubility (Shake-Flask Method)

This protocol details the widely accepted shake-flask method for determining the thermodynamic solubility of a solid compound in a given solvent.

1. Materials and Equipment:

- **5-Bromoisophthalonitrile**
- Selected solvent(s) of interest (e.g., water, ethanol, acetone, dichloromethane)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringes and syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

- Volumetric flasks and pipettes

2. Procedure:

- Preparation: Add an excess amount of **5-Bromoisophthalonitrile** to a series of vials. The excess solid is crucial to ensure that a saturated solution is achieved.
- Solvent Addition: Accurately pipette a known volume of the desired solvent into each vial.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C). Agitate the vials for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After the equilibration period, allow the vials to rest in the constant temperature bath for at least 24 hours to allow the excess solid to sediment. For more rapid separation, centrifuge the vials at a controlled temperature.
- Sample Withdrawal: Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a 0.22 µm syringe filter into a clean vial to remove any undissolved microparticles.
- Dilution: Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the concentration of **5-Bromoisophthalonitrile** in the diluted solution using a validated HPLC or UV-Vis spectrophotometry method.
- Calculation: Calculate the solubility of **5-Bromoisophthalonitrile** in the solvent at the specified temperature, expressed in units such as mg/mL or mol/L.

Protocol for Determination of Physical Appearance

This protocol outlines a standardized method for the visual characterization of a solid chemical substance.

1. Materials and Equipment:

- **5-Bromoisophthalonitrile** sample

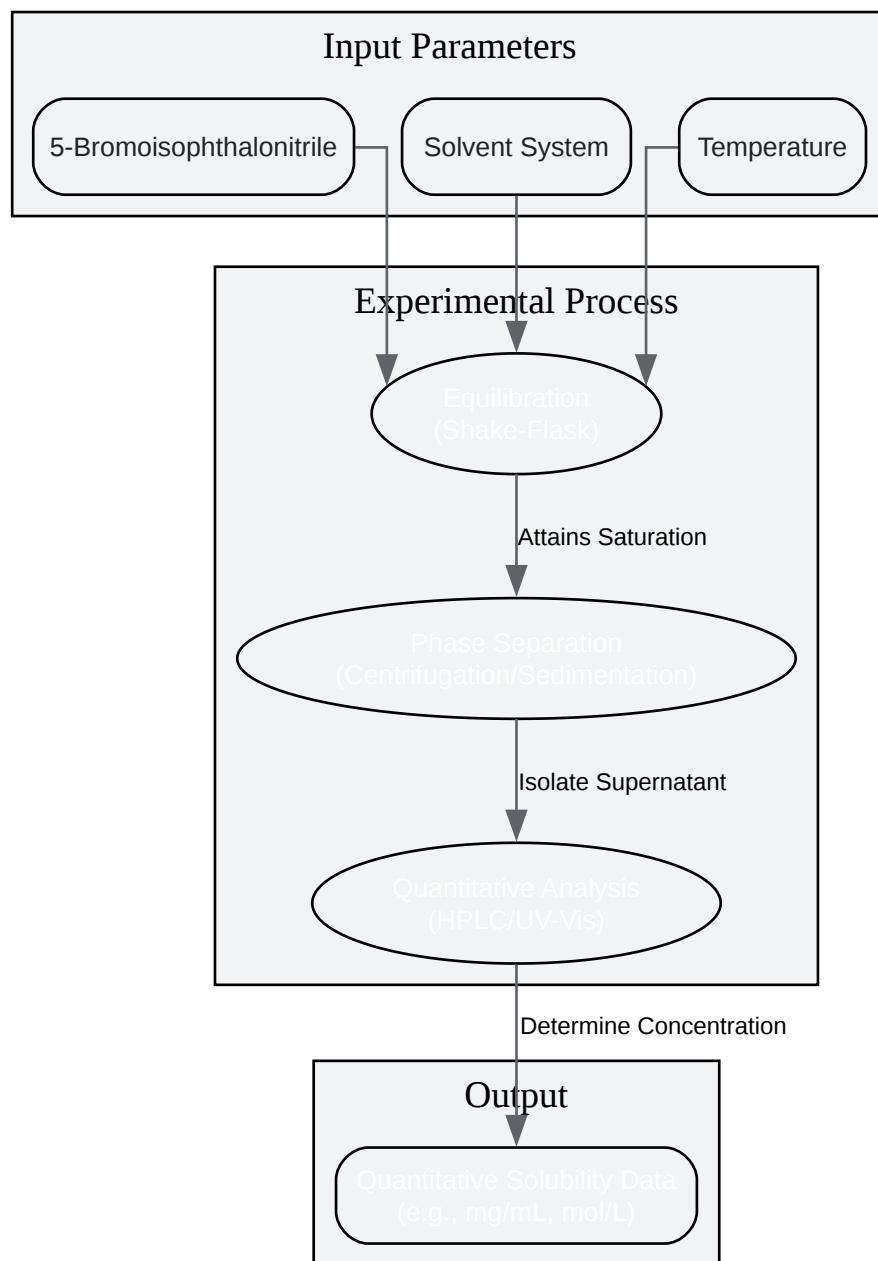
- White, non-glare observation surface
- Spatula
- Controlled lighting source (e.g., a light box with standardized illumination)
- Magnifying glass (optional)

2. Procedure:

- Sample Preparation: Place a small, representative sample of **5-Bromoisophthalonitrile** onto the center of the white observation surface using a clean spatula.
- Illumination: Illuminate the sample with a consistent and diffuse light source to avoid shadows and glare.
- Visual Inspection: Observe the sample from a consistent distance and angle. Note the following characteristics:
 - Color: Describe the color of the solid material (e.g., pale-yellow, yellow-brown).
 - Form: Describe the physical form of the solid (e.g., crystalline, powder, granular).
 - Homogeneity: Note if the appearance is uniform throughout the sample.
- Magnification (Optional): Use a magnifying glass to inspect for finer details of the crystal structure or particle morphology.
- Documentation: Record all observations in a laboratory notebook.

Logical Workflow for Solubility Determination

The following diagram illustrates the key factors and steps influencing the experimental determination of solubility.



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References

- 1. acdlabs.com [acdlabs.com]
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